

Essential Safety and Logistics for Handling 2-Chloroacetophenone

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Compound of Interest

Compound Name: 2-Chloroacetophenone

Cat. No.: B165298

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This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **2-Chloroacetophenone** (CAS No. 532-27-4). It is intended for laboratory personnel, including researchers, scientists, and professionals in drug development, to ensure safe and compliant use of this chemical.

Chemical Overview: **2-Chloroacetophenone** is a white crystalline solid with a floral-like, irritating odor.^[1] It is recognized as a potent lachrymator (tear-inducing agent) and is harmful if swallowed or inhaled.^[1] The substance causes irritation to the eyes, skin, and respiratory tract, and can lead to chemical burns.^{[2][3]}

Exposure Limits and Quantitative Data

Adherence to established exposure limits is mandatory to ensure personnel safety. The following table summarizes the occupational exposure limits for **2-Chloroacetophenone**.

Organization	Exposure Limit Type	Value
ACGIH	TWA	0.05 ppm
NIOSH	TWA	0.05 ppm (0.3 mg/m ³)
OSHA	Final PELs	0.05 ppm (0.3 mg/m ³)

(Source: Material Safety Data Sheet)^[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure through all potential routes.

The following equipment must be worn when handling **2-Chloroacetophenone**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4] A face shield may also be necessary for additional protection.[5]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves to prevent skin contact.[2][4] Gloves must be inspected before use.[6]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[2][4] Fire/flame resistant and impervious clothing is recommended.[6] Contaminated clothing should be removed immediately and washed before reuse.[7]
- Respiratory Protection: All handling of **2-Chloroacetophenone** should occur in a chemical fume hood.[2] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions must be used.[2][6]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.[2]
- Verify that an eyewash station and safety shower are readily accessible and functional.[2]
- Keep the container tightly closed and store in a cool, dry, well-ventilated area, away from incompatible materials like strong bases and oxidizing agents.[4][5]
- Minimize dust generation and accumulation during handling.[2]

2. Handling the Chemical:

- Wash hands thoroughly before and after handling.[1]
- Avoid all contact with eyes, skin, and clothing.[1] Do not ingest or inhale.[2]
- Use non-sparking tools to prevent ignition, as the compound is combustible.[6][8]
- Do not eat, drink, or smoke in the area where the chemical is being handled.[5][9]

3. Accidental Spill Response:

- Evacuate unnecessary personnel from the spill area.[5]
- Remove all sources of ignition.[6]
- For small spills, sweep up the material and place it into a suitable, labeled container for disposal.[2][4] Avoid generating dusty conditions.[2] You can also cover the spill with sand, dry lime, or soda ash before collection.[4]
- Ensure the area is well-ventilated.[2]
- Do not allow the chemical to enter waterways.[2]

Disposal Plan

Proper disposal of **2-Chloroacetophenone** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

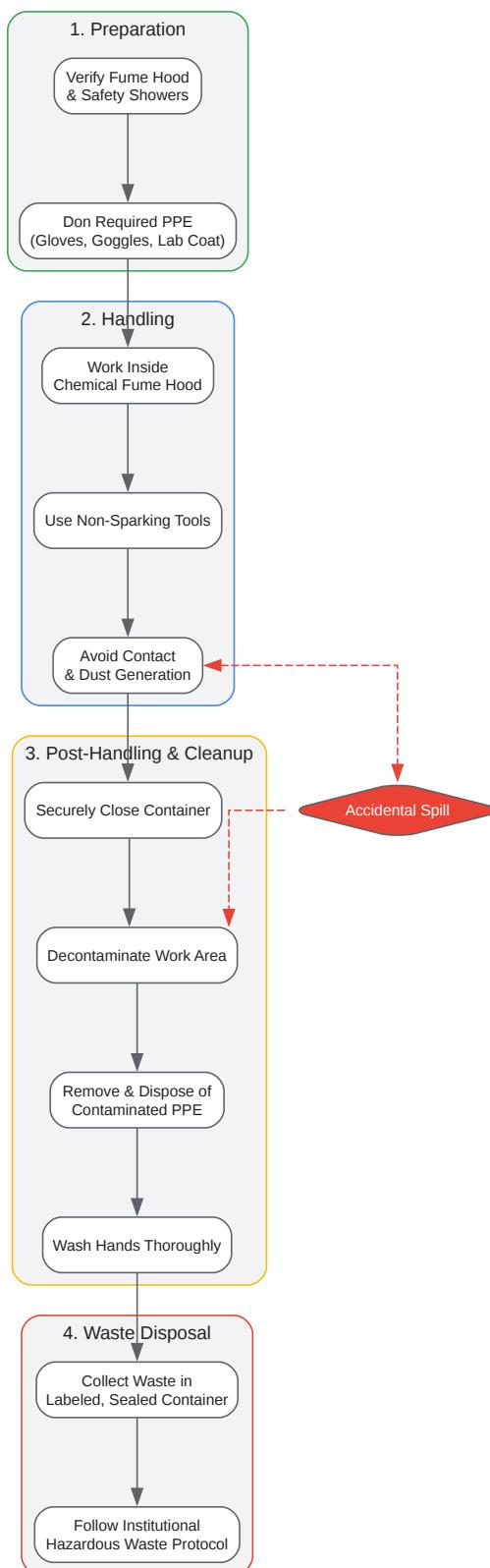
- Collect waste material, including spilled substance and contaminated items (e.g., gloves, absorbent pads), in a suitable and closed container labeled for hazardous waste disposal.[2][10]
- Do not mix with other waste.[11] Handle uncleaned containers as you would the product itself.[11]

2. Disposal Procedure:

- Dispose of the waste container's contents in accordance with all applicable federal, state, and local environmental regulations.[5][10]
- This may involve sending the material to an approved waste disposal plant or a licensed collector.[5][11]
- Empty containers may retain product residue and can be dangerous; they should be handled with the same precautions as the full container.[4]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Chloroacetophenone**, from preparation to disposal.

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 2-Chloroacetophenone.**

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